

Chemical structure and properties of cis-Indatraline hydrochloride

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Compound of Interest

Compound Name: *cis-Indatraline hydrochloride*

Cat. No.: B15553984

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An In-Depth Technical Guide to cis-Indatraline Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

Abstract

cis-Indatraline hydrochloride is a potent, non-selective monoamine transporter inhibitor with significant research interest due to its pharmacological profile. This document provides a comprehensive overview of its chemical structure, physicochemical properties, and biological activity. Detailed experimental protocols for its synthesis and analysis are presented, alongside visualizations of its mechanism of action and synthetic workflow to support further research and development.

Chemical Structure and Identification

cis-Indatraline hydrochloride is the hydrochloride salt of the cis-isomer of Indatraline. The molecule features a dichlorophenyl group attached to an N-methyl-indanamine core.

Chemical Name: (1R,3S)-3-(3,4-dichlorophenyl)-N-methyl-2,3-dihydro-1H-inden-1-amine
hydrochloride Stereochemistry: cis

The chemical structure of **cis-Indatraline hydrochloride** is depicted below:

(Image of the chemical structure of **cis-Indatraline hydrochloride**)

Physicochemical Properties

A summary of the key physicochemical properties of **cis-Indatraline hydrochloride** is provided in the table below. This data is essential for its handling, formulation, and analytical characterization.

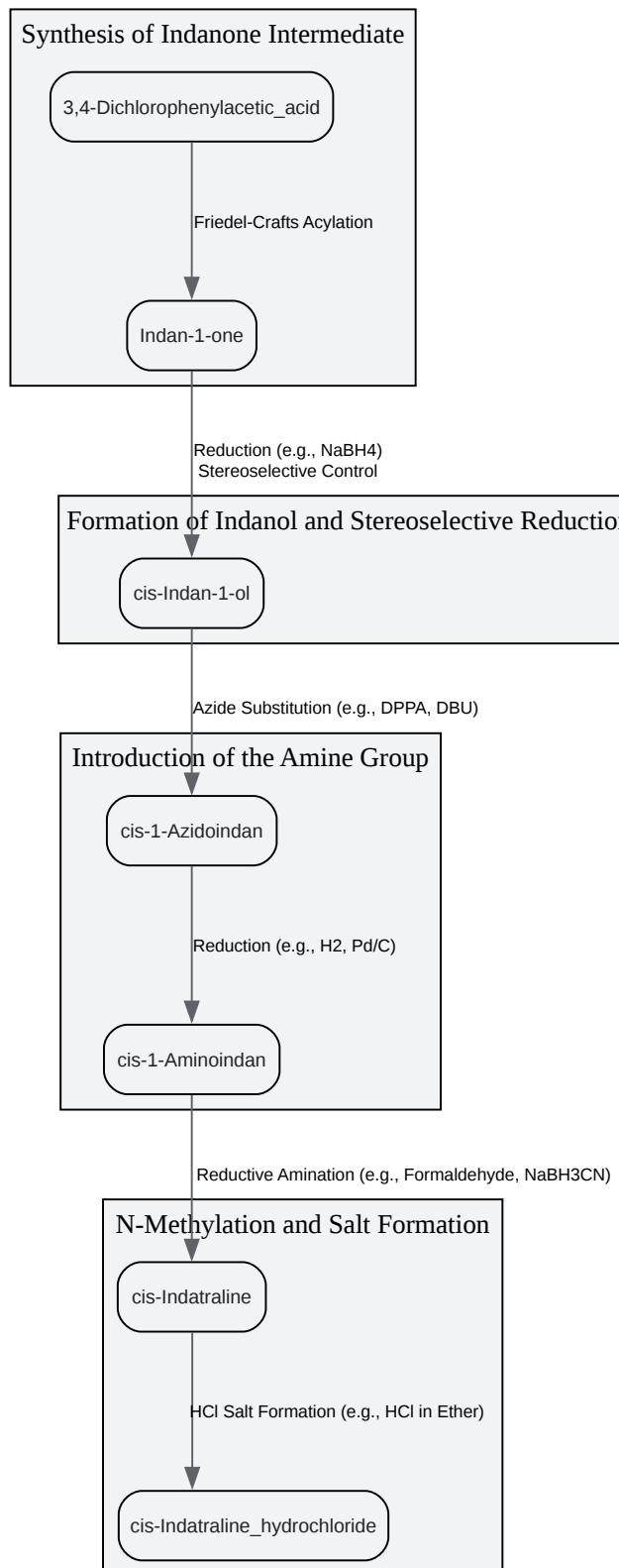
Property	Value	Reference
CAS Number	96850-13-4	
Molecular Formula	$C_{16}H_{15}Cl_2N \cdot HCl$	
Molecular Weight	328.67 g/mol	
Appearance	White solid	
Solubility	Soluble to 10 mM in water with gentle warming and to 100 mM in DMSO.	
Storage	Desiccate at room temperature.	

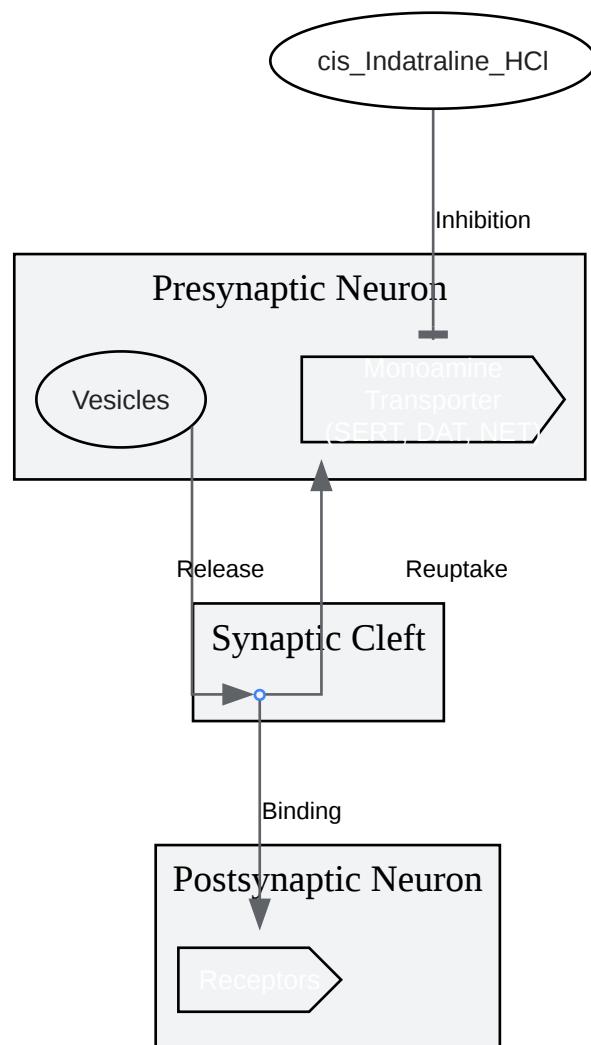
Synthesis of **cis-Indatraline Hydrochloride**

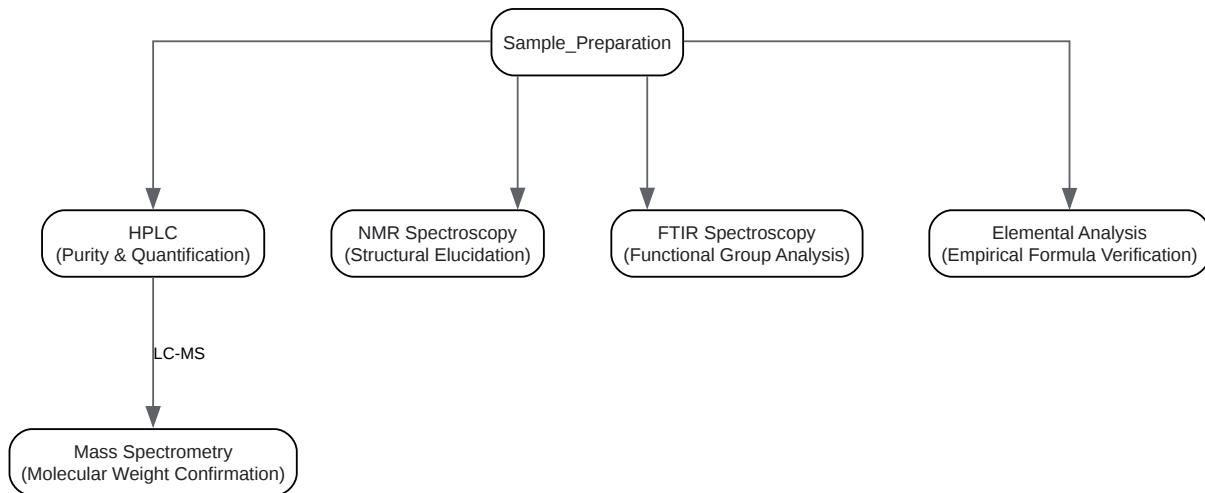
The stereoselective synthesis of **cis-Indatraline hydrochloride** is a multi-step process. While a complete, detailed protocol from a single source is not readily available in the public domain, the following representative procedure has been compiled from established synthetic strategies for indatraline and its analogs.

Representative Synthetic Workflow

The following diagram illustrates a potential synthetic route to **cis-Indatraline hydrochloride**.







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